

Ornipressin Acetate: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Ornipressin acetate

Cat. No.: B15569473

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An In-depth Examination of the Molecular Characteristics, Synthesis, and Pharmacological Profile of a Potent Vasopressin Analogue

Abstract

Ornipressin, a synthetic analogue of vasopressin, is a potent vasoconstrictor with significant clinical and research applications. This technical guide provides a comprehensive overview of **Ornipressin acetate**, detailing its molecular properties, synthesis, and pharmacological characteristics. Aimed at researchers, scientists, and drug development professionals, this document consolidates key data into structured formats, outlines relevant experimental methodologies, and visualizes its mechanism of action through its signaling pathways.

Core Molecular Attributes

Ornipressin is a cyclic nonapeptide, structurally similar to arginine vasopressin, with the substitution of L-ornithine for L-arginine at position 8. The acetate salt is the common form utilized in research and clinical settings.

Property	Value	Citation(s)
Chemical Formula	C45H63N13O12S2	[1][2][3][4]
Molecular Weight	1042.19 g/mol	[1][2][4][5][6]
Acetate Salt Formula	C45H63N13O12S2 · xC2H4O2	[6][7][8]
Acetate Salt Weight	~1042.2 g/mol (free base basis)	[4][7]
CAS Number	3397-23-7 (Ornipressin), 914453-98-8 (Ornipressin Acetate)	[1][4][5][7]
Appearance	White to off-white powder or crystalline solid	[7]
Peptide Sequence	Cys-Tyr-Phe-Gln-Asn-Cys-Pro- Orn-Gly-NH2 (Disulfide bridge: Cys1-Cys6)	[3][7]

Pharmacological Profile

Ornipressin primarily exerts its effects through the activation of vasopressin receptors, demonstrating a strong affinity for V1a and V2 receptors. This interaction initiates downstream signaling cascades responsible for its potent vasoconstrictive and antidiuretic effects.

Parameter	Receptor	Value (nM)	Species	Citation(s)
EC50 (Functional Potency)	Vasopressin V1a	0.69	Human	[7]
Vasopressin V2	0.45	Human	[7]	
Vasopressin V1b	7.5	Human	[7]	
Oxytocin	71	Human	[7]	

Pharmacokinetics:

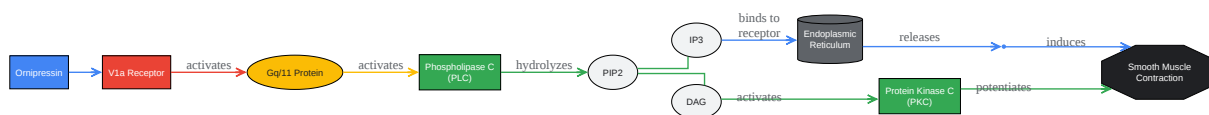
Ornipressin has a rapid onset of action, typically within three minutes of tissue infiltration, with hemostatic effects observed in as little as 20 seconds after topical application. The duration of its action ranges from 45 to 120 minutes. It is primarily metabolized in the liver and kidneys.

Signaling Pathways

Ornipressin's physiological effects are mediated by its interaction with V1a and V2 vasopressin receptors, which are G protein-coupled receptors (GPCRs) that activate distinct downstream signaling pathways.

V1a Receptor Signaling Pathway

Activation of the V1a receptor by Ornipressin initiates the Gq/11 signaling cascade. This pathway is primarily responsible for the vasoconstrictive effects of Ornipressin.



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Caption: Ornipressin-induced V1a receptor signaling cascade.

V2 Receptor Signaling Pathway

The interaction of Ornipressin with the V2 receptor primarily activates the Gs signaling pathway, leading to an increase in cyclic AMP (cAMP) and subsequent physiological responses, most notably antidiuresis.



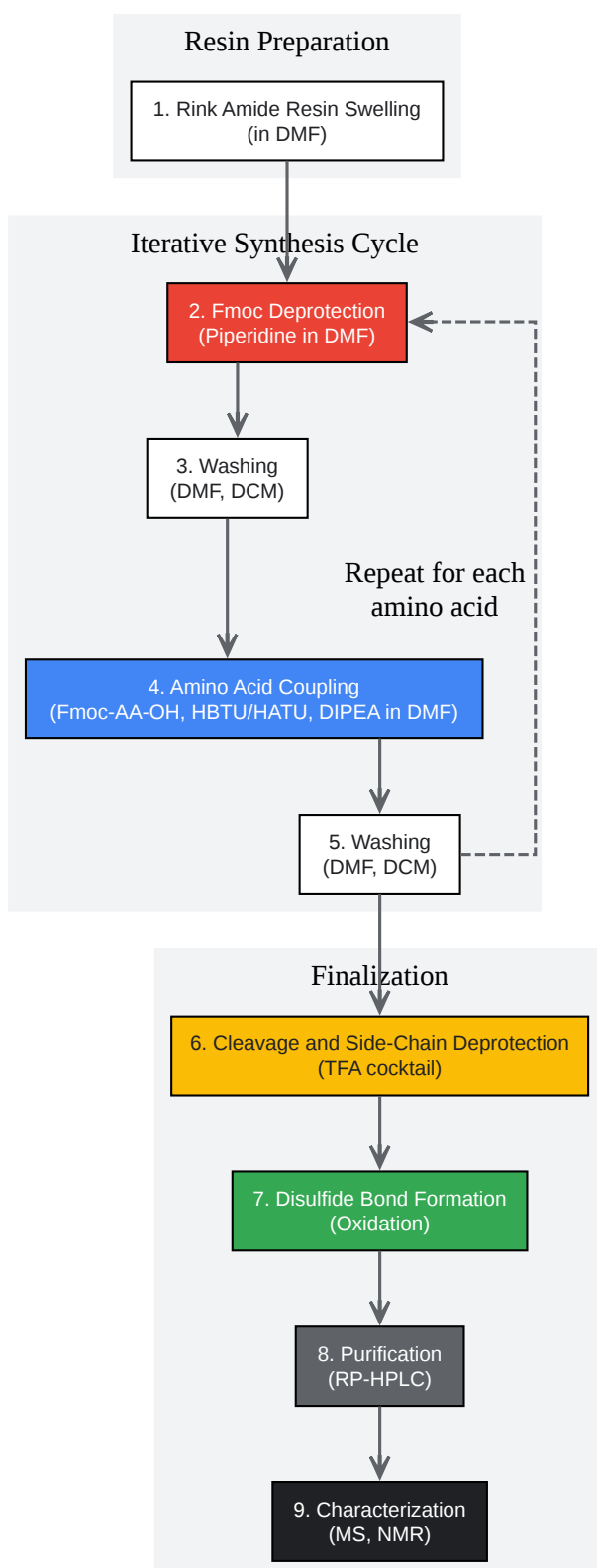
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Caption: Ornipressin-induced V2 receptor signaling cascade.

Experimental Protocols

Solid-Phase Peptide Synthesis (SPPS) of Ornipressin (General Protocol)

The synthesis of Ornipressin is typically achieved through Fmoc-based solid-phase peptide synthesis. The following is a generalized protocol; specific conditions may require optimization.



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Caption: General workflow for Solid-Phase Peptide Synthesis of Ornipressin.

Detailed Steps:

- **Resin Swelling:** Rink Amide resin is swelled in a suitable solvent such as N,N-dimethylformamide (DMF).
- **Fmoc Deprotection:** The N-terminal Fmoc protecting group is removed using a solution of piperidine in DMF.
- **Washing:** The resin is washed thoroughly with DMF and dichloromethane (DCM) to remove excess reagents and byproducts.
- **Amino Acid Coupling:** The next Fmoc-protected amino acid is activated using a coupling agent (e.g., HBTU, HATU) in the presence of a base (e.g., DIPEA) and coupled to the deprotected N-terminus of the growing peptide chain.
- **Repeat:** Steps 2-4 are repeated for each amino acid in the Ornipressin sequence.
- **Cleavage and Deprotection:** The peptide is cleaved from the resin, and the side-chain protecting groups are removed using a cleavage cocktail, typically containing trifluoroacetic acid (TFA) and scavengers.
- **Cyclization:** The linear peptide is subjected to oxidation to form the disulfide bridge between the two cysteine residues.
- **Purification:** The crude peptide is purified using reverse-phase high-performance liquid chromatography (RP-HPLC).
- **Characterization:** The final product is characterized by mass spectrometry (MS) and nuclear magnetic resonance (NMR) to confirm its identity and purity.

Purification and Analysis

Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC): A C18 column is typically used with a gradient elution system.

- **Mobile Phase A:** Water with 0.1% TFA.
- **Mobile Phase B:** Acetonitrile with 0.1% TFA.

- Detection: UV at 220 nm and 280 nm.

Mass Spectrometry (MS): Electrospray ionization (ESI) or matrix-assisted laser desorption/ionization (MALDI) mass spectrometry can be used to confirm the molecular weight of the synthesized peptide.

Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR can be employed to confirm the structure of Ornipressin.

Conclusion

Ornipressin acetate is a well-characterized synthetic peptide with potent and selective agonist activity at vasopressin V1a and V2 receptors. Its defined molecular properties, established synthesis protocols, and understood signaling mechanisms make it a valuable tool for research in cardiovascular and renal physiology, as well as a potential therapeutic agent. This guide provides a foundational resource for professionals engaged in the study and development of Ornipressin and related compounds.

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